2-Hydrazinyl-3-nitropyridine vs 2-chloro-3-nitropyridine properties

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Compound of Interest

Compound Name:	*2-Hydrazinyl-3-nitropyridine hydrochloride*
Cat. No.:	*B7985566*

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Topic: 2-Hydrazinyl-3-nitropyridine vs. 2-Chloro-3-nitropyridine: Synthetic Utility & Comparative Properties Content Type: In-Depth Technical Guide Audience: Medicinal Chemists, Process Chemists, and Drug Discovery Researchers

Executive Summary: The Pyridine Scaffold in High-Value Synthesis

In the landscape of heterocyclic drug discovery, the 2,3-disubstituted pyridine motif is a privileged scaffold. This guide provides a technical comparison between two critical intermediates: 2-Chloro-3-nitropyridine (the electrophilic parent) and 2-Hydrazinyl-3-nitropyridine (the nucleophilic daughter compound).

While the chloro- derivative serves as the primary electrophilic "anchor" for introducing diversity via SNAr chemistry, the hydrazinyl- derivative is the gateway to fused ring systems—specifically [1,2,4]triazolo[4,3-a]pyridines and pyridotriazines—which are increasingly prevalent in kinase inhibitor architecture (e.g., JAK, p38 MAP kinase).

Physicochemical Properties Comparison

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The transition from a chloro- to a hydrazinyl- substituent significantly alters the electronic and physical profile of the pyridine ring. The hydrazine group introduces hydrogen bond donor capability and increases polarity, often raising the melting point and altering solubility profiles.

Property	2-Chloro-3-nitropyridine	2-Hydrazinyl-3-nitropyridine
CAS Number	5470-18-8	15367-16-5
Molecular Weight	158.54 g/mol	154.13 g/mol
Appearance	Tan to yellow crystalline solid	Yellow to orange solid
Melting Point	100–103 °C	>170 °C (Dec.)*
Solubility	Soluble in DCM, EtOAc, DMSO	Soluble in DMSO, DMF, warm alcohols
Electronic Nature	Strong Electrophile (Activated by $-NO_2$)	Nucleophile (Alpha-effect amine)
Storage	Inert atmosphere, 2–8 °C	Inert atmosphere, -20 °C (Light sensitive)
Safety Class	Toxic (Oral), Irritant	Toxic (Oral), Flammable Solid (H228)

*Note: Hydrazines are often thermally unstable; melting points may vary based on heating rate and purity.

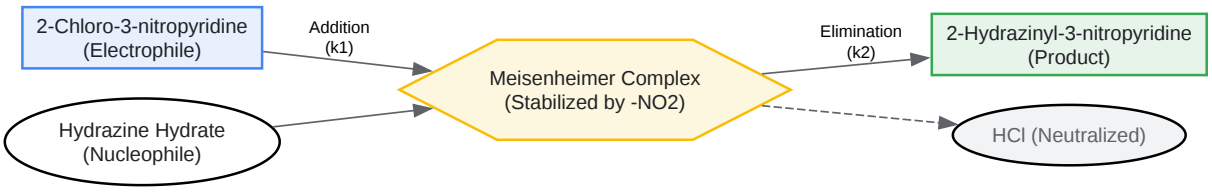
Synthetic Interrelationship & Mechanism

The conversion of 2-chloro-3-nitropyridine to 2-hydrazinyl-3-nitropyridine is a classic Nucleophilic Aromatic Substitution (SNAr). The nitro group at the 3-position is critical; it withdraws electron density from the ring (via induction and resonance), significantly lowering the energy of the Meisenheimer complex intermediate and facilitating the displacement of the chloride leaving group.

Mechanism Visualization

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The following diagram illustrates the SNAr mechanism, highlighting the stabilization provided by the nitro group.



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Figure 1: SNAr mechanism where the 3-nitro group activates the 2-position for hydrazine attack.[1]

Experimental Protocols

Protocol A: Synthesis of 2-Hydrazinyl-3-nitropyridine

Objective: High-yield conversion minimizing bis-substitution.

Reagents:

- 2-Chloro-3-nitropyridine (1.0 eq)
- Hydrazine hydrate (1.5 – 2.0 eq)
- Solvent: Acetonitrile (MeCN) or Ethanol (EtOH)

Procedure:

- Preparation: Dissolve 2-chloro-3-nitropyridine (e.g., 50 g) in MeCN (10 vol, 500 mL). Cool the solution to 0 °C using an ice bath.
- Addition: Add hydrazine hydrate dropwise over 30 minutes. Critical: Maintain temperature <10 °C to prevent uncontrolled exotherms or double addition.

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- Reaction: Allow the mixture to warm to room temperature (20 °C) and stir for 4–20 hours. Monitor by TLC (EtOAc/Hexane) or LCMS. The product typically precipitates.
- Workup:
  - If precipitate forms: Filter the yellow solid, wash with cold MeCN or water, and dry under vacuum.
  - If homogenous: Concentrate the solvent under reduced pressure. Resuspend residue in water to dissolve hydrazine salts, then filter the insoluble product.
- Yield: Expect 90–99%.

Author's Note: Avoid using halogenated solvents if possible, as hydrazine can react with them over long periods. Acetonitrile is preferred for cleaner precipitation.

Protocol B: Cyclization to [1,2,4]Triazolo[4,3-a]pyridine

Objective: Utilizing the hydrazinyl intermediate to build a fused ring system.

Reagents:

- 2-Hydrazinyl-3-nitropyridine (1.0 eq)[2]
- Triethyl orthoformate (Solvent/Reagent) or an Aldehyde (R-CHO)
- Catalyst: p-TsOH (catalytic) or oxidative conditions (for aldehydes)

Procedure (Orthoformate Method):

- Suspend 2-hydrazinyl-3-nitropyridine in triethyl orthoformate (5 vol).
- Heat to reflux (approx. 100–140 °C) for 2–4 hours.
- Cool to room temperature. The cyclized product, 8-nitro-[1,2,4]triazolo[4,3-a]pyridine, will crystallize.[3]
- Filter and wash with hexanes.

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Reactivity Profiles & Divergent Synthesis

The utility of these two compounds lies in their divergent reactivity.

2-Chloro-3-nitropyridine (The Anchor)

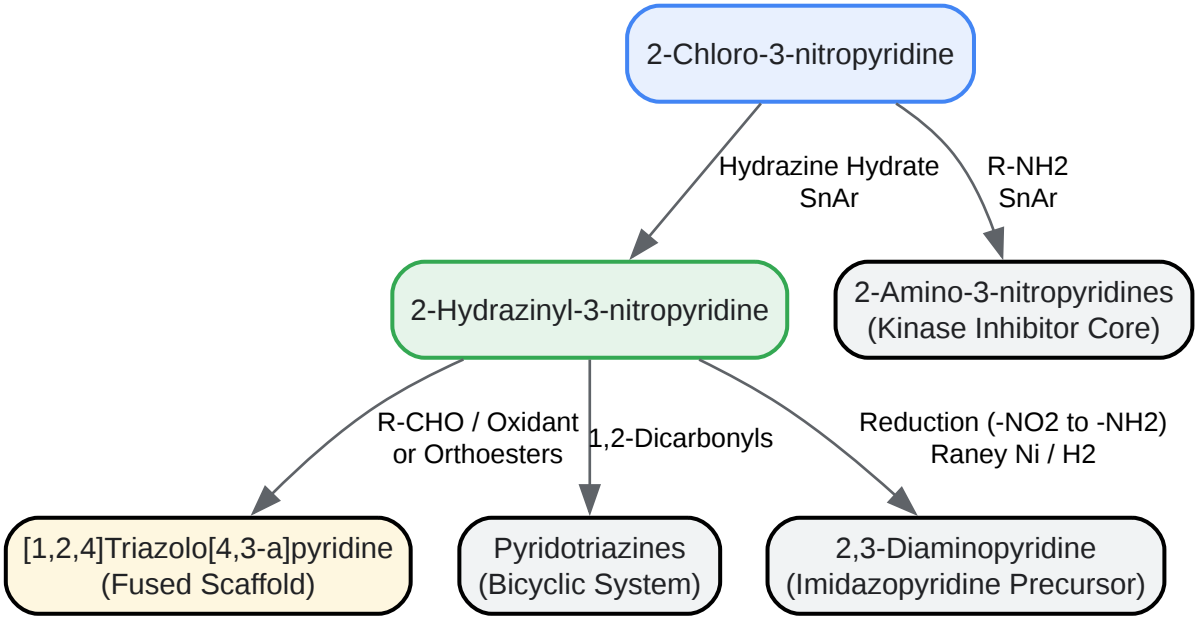
- Primary Role: Electrophile.
- Key Reactions:
  - Amination: Reaction with primary/secondary amines to form 2-amino-3-nitropyridines.
  - Etherification: Reaction with alkoxides to form 2-alkoxy-3-nitropyridines.
  - Thiolation: Reaction with thiols/thiolates.

2-Hydrazinyl-3-nitropyridine (The Scaffold Builder)[2]

- Primary Role: Binucleophile (Alpha-effect).
- Key Reactions:
  - Triazolopyridine Formation: Condensation with carboxylic acids, orthoesters, or aldehydes followed by oxidation.
  - Pyridotriazine Formation: Condensation with 1,2-dicarbonyls (e.g., glyoxal).
  - Reduction: The nitro group can be reduced (Fe/HCl or H2/Pd) to an amine, allowing for 2,3-diaminopyridine derivatives (precursors to imidazopyridines).

Divergent Pathway Diagram

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Figure 2: Divergent synthetic pathways from the chloro- and hydrazinyl- intermediates.

Safety & Handling (E-E-A-T)

Critical Hazard Alert:

- 2-Hydrazinyl-3-nitropyridine combines a nitro group (oxidizer potential) with a hydrazine moiety (reducing agent/high energy). While stable at room temperature, it is classified as a Flammable Solid (H228) and poses an explosion risk if heated under confinement or subjected to shock.
- Toxicity: Both compounds are toxic if swallowed (H301).[4] 2-Chloro-3-nitropyridine is a potent skin sensitizer.

Handling Best Practices:

- Avoid Metal Spatulas: When handling dry hydrazinyl-nitro solids, use Teflon or chemically resistant plastic tools to minimize friction/spark risk.
- Cold Storage: Store the hydrazinyl derivative at -20 °C under argon/nitrogen. Hydrazines can oxidize to azo compounds or decompose over time.

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- Waste Disposal: Quench hydrazine residues with dilute bleach (sodium hypochlorite) slowly in an ice bath before disposal to destroy the hydrazine functionality.

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